

# Essential Safety and Handling Protocols for Davercin

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## Compound of Interest

Compound Name: *Davercin*

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For researchers, scientists, and drug development professionals, ensuring safe handling of all laboratory materials is paramount. This document provides immediate and essential safety and logistical information for the handling of **Davercin**, a high-potency semi-synthetic erythromycin. [1] Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring the integrity of your research.

## Understanding Davercin

**Davercin's** active ingredient is erythromycin cyclic 11,12-carbonate, a macrolide antibiotic.[2] [3][4] It is effective against a range of Gram-positive and some Gram-negative bacteria by inhibiting protein synthesis.[5][6] In a laboratory setting, it is handled as a white to off-white solid powder.[7]

Chemical Identification:

Identifier	Value
Chemical Name	Erythromycin A cyclic 11,12-carbonate[1]
Synonyms	Davercin, Erythromycin Cyclocarbonate[8]
CAS Number	55224-05-0[1]
Molecular Formula	C38H65NO14[1]
Molecular Weight	759.92 g/mol [1]

## Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is the first line of defense against accidental exposure. The following PPE is mandatory when handling **Davercin** powder.

Recommended PPE for Handling **Davercin**:

PPE Category	Specification	Rationale
Hand Protection	Chemical impermeable gloves (inspected prior to use).[8]	To prevent skin contact.
Eye Protection	Safety glasses or goggles.	To protect eyes from dust particles.
Respiratory Protection	Use a full-face respirator if exposure limits are exceeded or irritation is experienced.[8]	To prevent inhalation of the powder.
Body Protection	Wear suitable protective clothing, such as a lab coat.[8]	To protect skin and personal clothing from contamination.

## Handling and Operational Procedures

Safe handling practices are crucial to minimize the risk of exposure and contamination.

Step-by-Step Handling Protocol:

- Ventilation: Always handle **Davercin** in a well-ventilated area, such as a chemical fume hood, to avoid the formation of dust and aerosols.[8]
- Dispensing: When weighing or transferring the powder, use non-sparking tools and techniques that minimize dust generation.[8]
- Avoid Contact: Take all necessary precautions to avoid contact with skin and eyes.[8]
- Contamination Prevention: Prevent fire caused by electrostatic discharge.[8] Keep containers tightly closed when not in use.

## Emergency Procedures and First Aid

In the event of accidental exposure, immediate and appropriate first aid is critical.

First Aid Measures:

Exposure Route	First Aid Instructions
Inhalation	Move the victim to fresh air. If breathing is difficult, administer oxygen. If not breathing, give artificial respiration and seek immediate medical attention.[8]
Skin Contact	Immediately remove contaminated clothing. Wash the affected area with soap and plenty of water. Consult a doctor if irritation persists.[8]
Eye Contact	Rinse eyes with pure water for at least 15 minutes and consult a doctor.[8]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[8]

## Disposal Plan

Proper disposal of **Davercin** and any contaminated materials is essential to protect the environment.

Disposal Guidelines:

- **Unused Product:** Unused or unwanted **Davercin** should not be disposed of in household garbage or wastewater.[4][9]
- **Contaminated Materials:** All disposable PPE (gloves, etc.) and any materials used to clean up spills should be collected in a suitable, closed container for disposal.[8]

- **Regulatory Compliance:** Dispose of all chemical waste in accordance with local, state, and federal regulations. Contact your institution's environmental health and safety department for specific guidance.

## Storage

Proper storage is necessary to maintain the chemical's integrity and prevent accidental release.

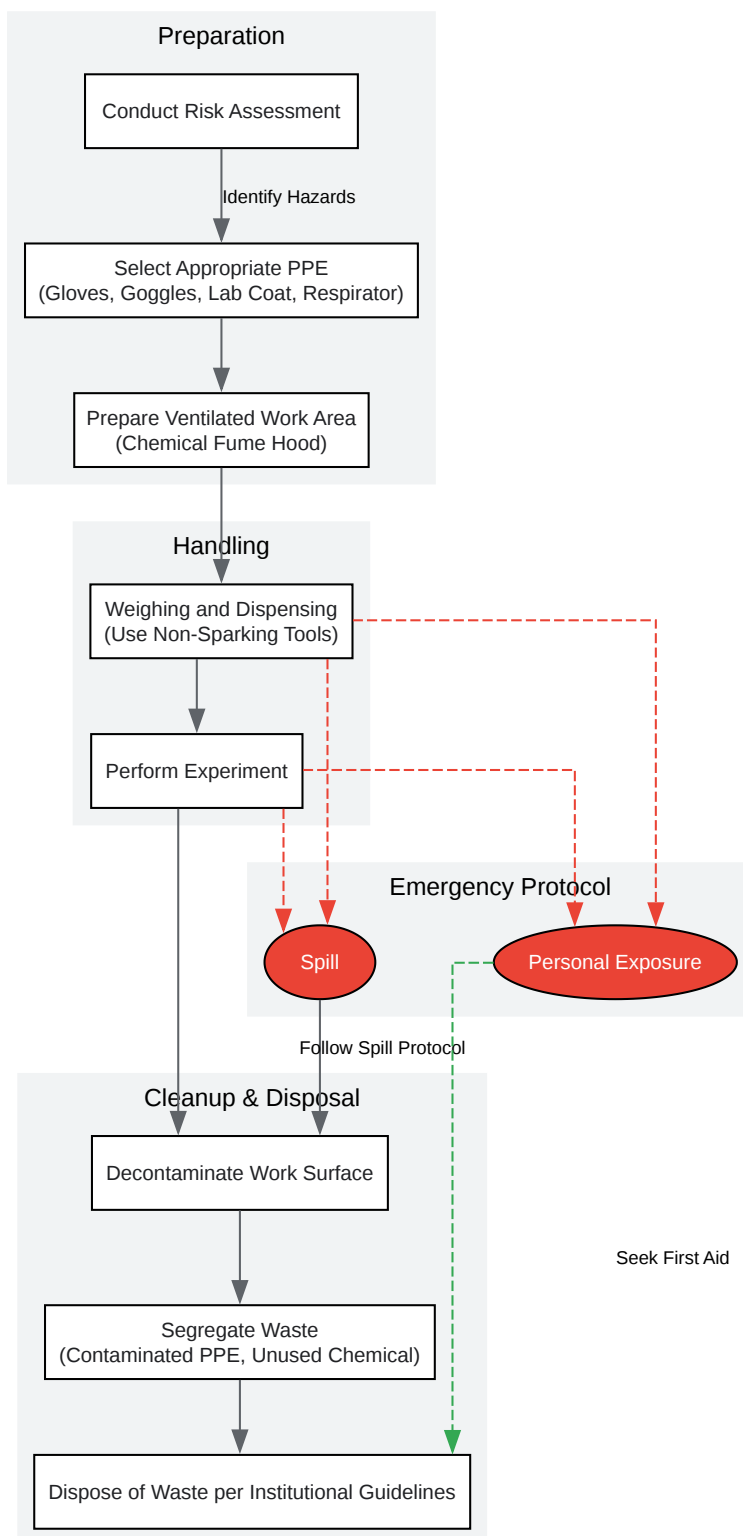
Storage Conditions:

Condition	Specification
Temperature	Store as a powder at -20°C for up to 3 years. <sup>[7]</sup> For other forms, store below 25°C. <sup>[10][11]</sup>
Container	Keep in a tightly closed, suitable container. <sup>[8]</sup>
Location	Store in a well-ventilated place away from sources of ignition. <sup>[8]</sup>

## Experimental Workflow Visualization

The following diagram outlines the standard operational workflow for handling **Davercin** in a laboratory setting, from preparation to disposal, emphasizing key safety checkpoints.

## Davercin Handling and Safety Workflow

[Click to download full resolution via product page](#)Caption: Workflow for safe handling of **Davercin**.

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## References

- 1. scbt.com [scbt.com]
- 2. oladoctor.com [oladoctor.com]
- 3. oladoctor.com [oladoctor.com]
- 4. medicine-onlinee.org [medicine-onlinee.org]
- 5. Davercin | Drug Information, Uses, Side Effects, Chemistry | PharmaCompass.com [pharmacompass.com]
- 6. pillintrip.com [pillintrip.com]
- 7. medchemexpress.com [medchemexpress.com]
- 8. chemicalbook.com [chemicalbook.com]
- 9. rejestry.ezdrowie.gov.pl [rejestry.ezdrowie.gov.pl]
- 10. Davercin | Centrum Medyczne Medicover [medicover.pl]
- 11. Davercin | Centrum Medyczne Medicover [medicover.pl]
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